

Sodium Neodecanoate as a Preservative and Fungicide: Application Notes and Protocols

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Compound of Interest

Compound Name: *Sodium neodecanoate*

Cat. No.: *B1630035*

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Introduction

Sodium neodecanoate, the sodium salt of neodecanoic acid, is a branched-chain carboxylic acid salt. While direct scientific studies extensively detailing its efficacy as a primary preservative or fungicide are limited, its chemical nature as a fatty acid salt suggests potential antimicrobial properties. This document provides a framework for researchers to investigate **sodium neodecanoate** as a preservative or fungicide, drawing upon data and protocols from chemically related compounds, such as other medium-chain fatty acid salts.

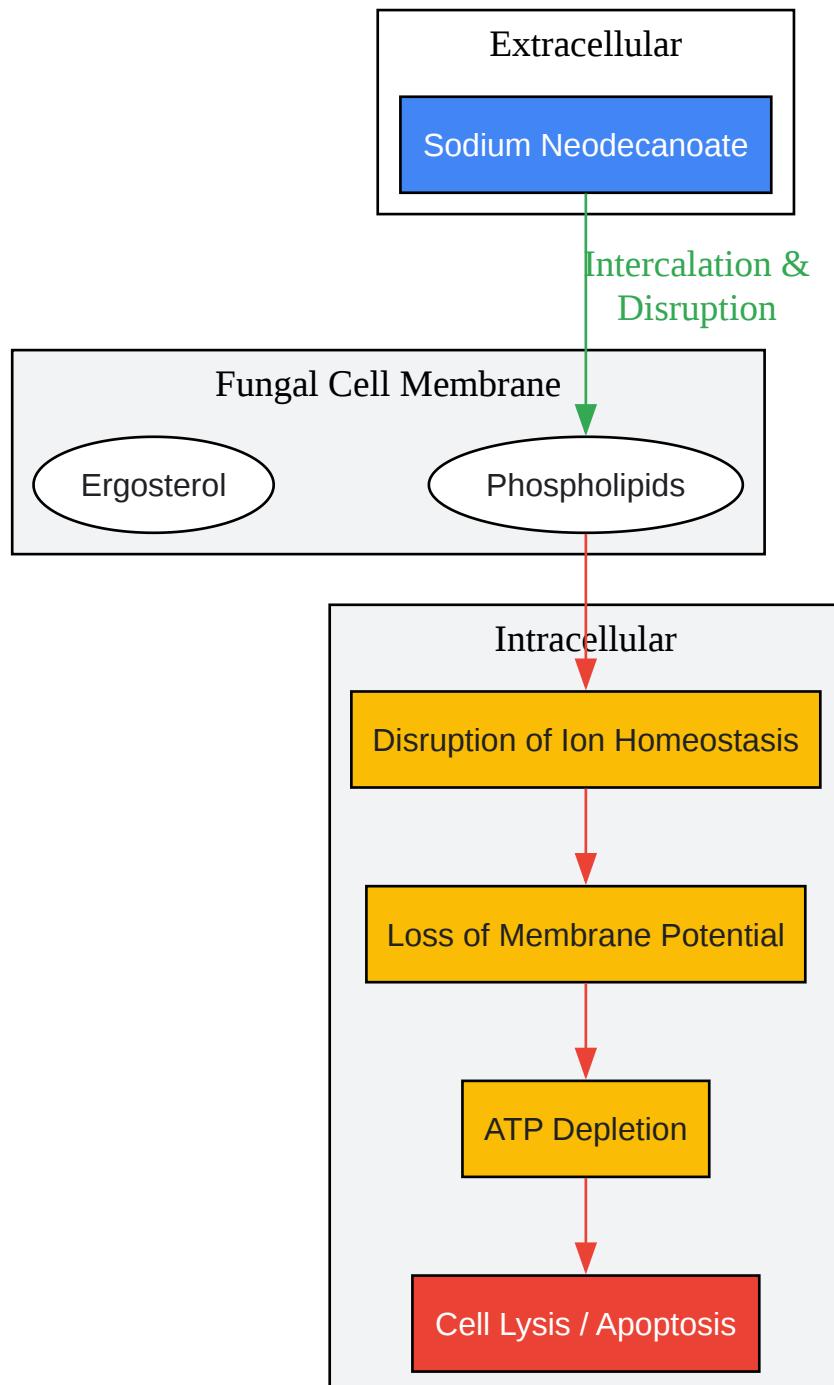
The information presented herein is intended to serve as a starting point for research and development. All protocols and hypothesized mechanisms would require specific validation for **sodium neodecanoate**.

Hypothesized Mechanism of Action

Based on studies of other medium-chain fatty acids and their salts, the primary antifungal mechanism of **sodium neodecanoate** is likely the disruption of fungal cell membrane integrity. This can lead to increased membrane permeability, leakage of intracellular components, and ultimately, cell death.

Potential Signaling Pathway Disruption

The following diagram illustrates a hypothetical signaling pathway affected by **sodium neodecanoate**, based on the proposed mechanism of cell membrane disruption.



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Hypothesized mechanism of **sodium neodecanoate** on the fungal cell membrane.

Quantitative Data from Related Antifungal Fatty Acid Salts

Direct quantitative data for **sodium neodecanoate** is not readily available in the reviewed literature. However, the following table summarizes the antifungal activity of other medium-chain fatty acids and their salts against common fungal pathogens, which can serve as a benchmark for future studies on **sodium neodecanoate**.

Compound	Fungal Strain	MIC (µg/mL)	Reference
Heptanoic Acid	Candida albicans	100-200	[1]
Octanoic Acid	Candida albicans	100-200	[1]
Nonanoic Acid	Candida albicans	100-200	[1]
Decanoic Acid	Candida albicans	100-200	[1]
Undecanoic Acid	Candida albicans	100-200	[1]
Lauric Acid	Candida albicans	100-200	[1]
Potassium Caprate (C10K)	Penicillium pinophilum	Strong activity	[2]
2,6-Hexadecadiynoic Acid	Candida albicans (Fluconazole-resistant)	11 µM	[3]
2,6-Hexadecadiynoic Acid	Cryptococcus neoformans	< 5.7 µM	[3]

Experimental Protocols

The following are generalized protocols that can be adapted to evaluate the preservative and fungicidal activity of **sodium neodecanoate**.

Protocol 1: Determination of Minimum Inhibitory Concentration (MIC)

This protocol is based on the broth microdilution method.

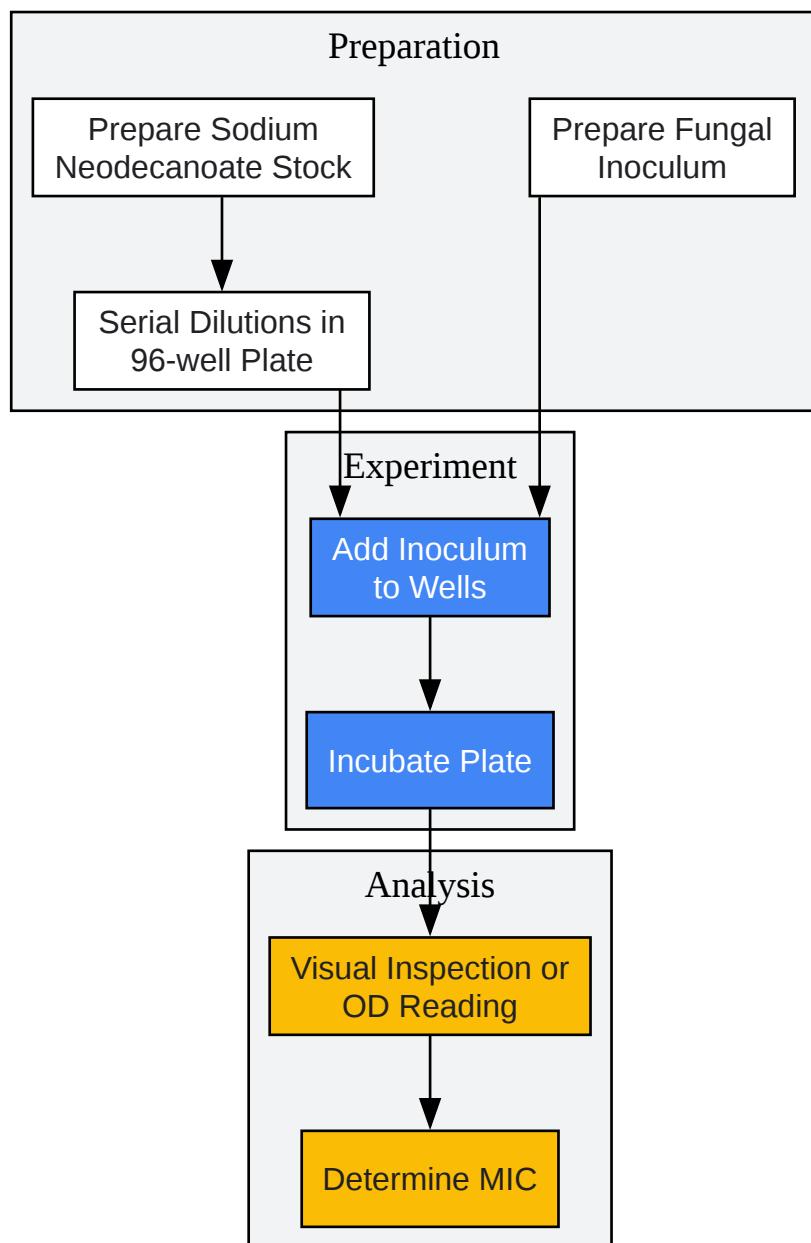
Materials:

- **Sodium neodecanoate**
- Test fungi (e.g., *Candida albicans*, *Aspergillus niger*)
- Appropriate broth medium (e.g., RPMI-1640, Sabouraud Dextrose Broth)
- Sterile 96-well microplates
- Spectrophotometer (plate reader)

Procedure:

- Prepare a stock solution of **sodium neodecanoate** in a suitable solvent (e.g., water, DMSO).
- Perform serial two-fold dilutions of the **sodium neodecanoate** stock solution in the broth medium directly in the 96-well plate.
- Prepare a fungal inoculum suspension and adjust the concentration to a standard density (e.g., 0.5 McFarland standard).
- Add the fungal inoculum to each well of the microplate. Include positive (no drug) and negative (no fungi) controls.
- Incubate the plates at an appropriate temperature and duration for the test fungus (e.g., 35°C for 24-48 hours for *Candida albicans*).
- Determine the MIC by visual inspection for the lowest concentration that inhibits fungal growth or by measuring the optical density (OD) at a specific wavelength (e.g., 600 nm).

Experimental Workflow for MIC Determination



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Workflow for determining the Minimum Inhibitory Concentration (MIC).

Protocol 2: Preservative Efficacy Testing (PET)

This protocol is a simplified version based on USP <51> guidelines.

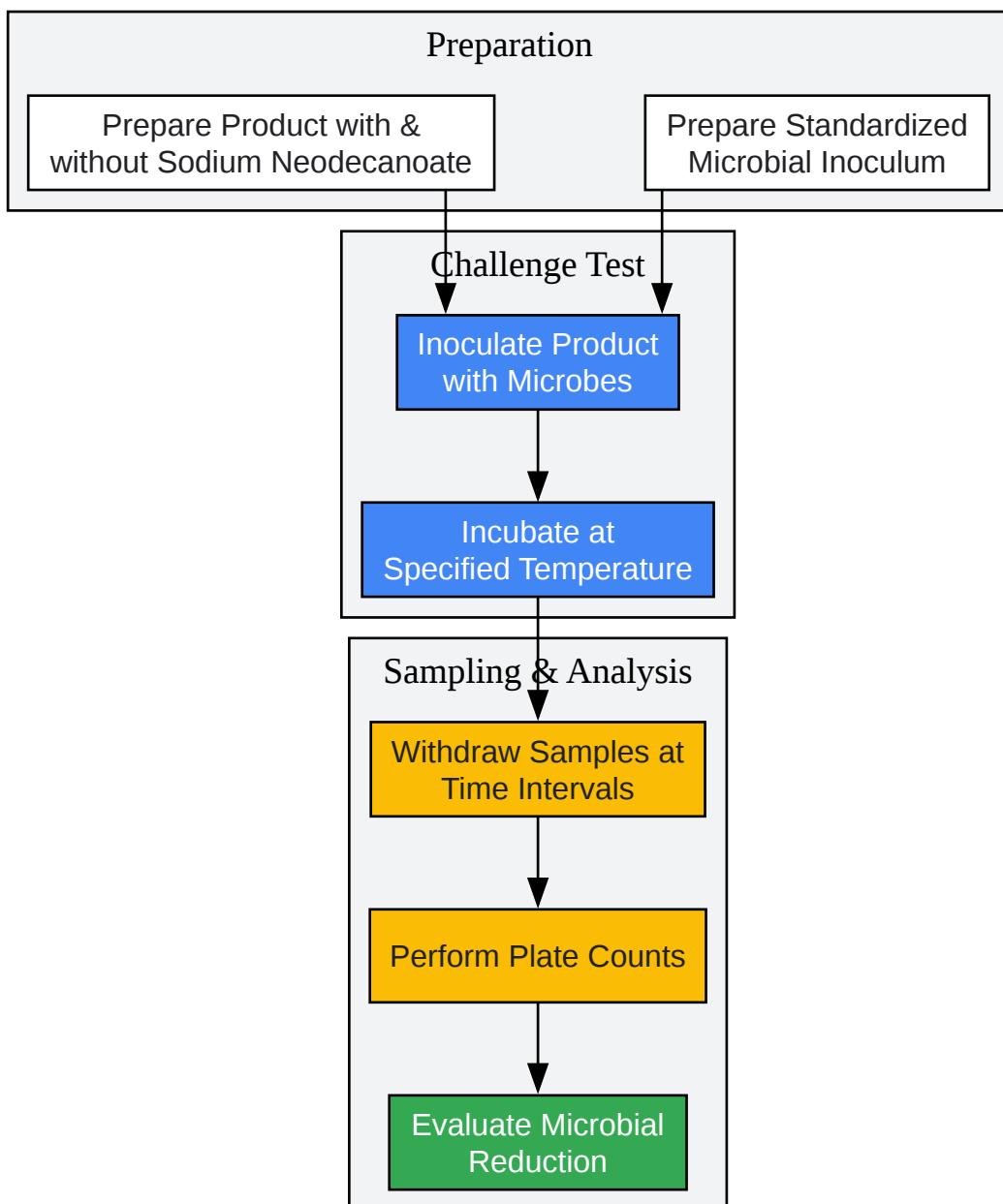
Materials:

- Product formulation with and without **sodium neodecanoate**.
- Challenge microorganisms (e.g., *Candida albicans*, *Aspergillus brasiliensis*, *Staphylococcus aureus*, *Pseudomonas aeruginosa*, *Escherichia coli*).
- Sterile containers.
- Plating medium (e.g., Tryptic Soy Agar, Sabouraud Dextrose Agar).
- Incubator.

Procedure:

- Inoculate separate containers of the product formulation (with and without **sodium neodecanoate**) with a standardized concentration of each challenge microorganism.
- Store the inoculated containers at a specified temperature.
- At specified time intervals (e.g., 7, 14, and 28 days), withdraw a sample from each container.
- Perform plate counts on the samples to determine the number of viable microorganisms.
- Compare the reduction in microbial count in the formulation containing **sodium neodecanoate** to the control formulation and USP acceptance criteria.

Preservative Efficacy Testing Workflow



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Workflow for Preservative Efficacy Testing (PET).

Concluding Remarks

While **sodium neodecanoate** is not extensively documented as a primary antifungal agent or preservative in scientific literature, its chemical structure suggests potential utility in these applications. The provided application notes and protocols, based on analogous compounds, offer a robust starting point for researchers to systematically investigate its efficacy and

mechanism of action. Further studies are warranted to establish quantitative data and validate its use in pharmaceutical and other relevant formulations.

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References

- 1. Antibiofilm and antifungal activities of medium-chain fatty acids against *Candida albicans* via mimicking of the quorum-sensing molecule farnesol - PubMed [pubmed.ncbi.nlm.nih.gov]
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